

safety and handling precautions for 2,6-dichloro-4-phenylquinoline

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Compound of Interest

Compound Name: 2,6-Dichloro-4-phenylquinoline

Cat. No.: B1308551

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An In-Depth Technical Guide to the Safe Handling of **2,6-Dichloro-4-phenylquinoline**

For Researchers, Scientists, and Drug Development Professionals

Introduction: Understanding the Molecule and Its Associated Risks

2,6-Dichloro-4-phenylquinoline is a halogenated aromatic heterocyclic compound that serves as a versatile intermediate in synthetic organic chemistry. Its structure, featuring a quinoline core with chlorine substituents at the 2 and 6 positions and a phenyl group at the 4-position, makes it a valuable precursor for the synthesis of more complex molecules, including pharmaceutical agents like Alprazolam. The reactivity of the chlorine atoms, particularly at the C2 position, allows for nucleophilic substitution, enabling the introduction of diverse functional groups.

However, the same chemical properties that make this compound synthetically useful also necessitate stringent safety and handling precautions. While specific toxicological data for **2,6-dichloro-4-phenylquinoline** is not readily available, the known hazardous profile of its parent compound, quinoline, provides a critical framework for risk assessment. Quinoline is recognized as a carcinogen in animal studies, is genotoxic, and presents significant health risks upon exposure. Therefore, a conservative approach, treating **2,6-dichloro-4-phenylquinoline** with a high degree of caution, is scientifically warranted and essential for personnel safety.

This guide provides a comprehensive overview of the essential safety protocols, handling procedures, and emergency responses required for the safe use of **2,6-dichloro-4-phenylquinoline** in a research and development setting. The causality behind each recommendation is explained to ensure a deep understanding of the associated risks.

Section 1: Hazard Identification and Toxicological Profile

The primary hazards associated with **2,6-dichloro-4-phenylquinoline** are derived from its GHS classification and the toxicological profile of the quinoline scaffold.

1.1 GHS Classification

According to notifications to the European Chemicals Agency (ECHA), **2,6-dichloro-4-phenylquinoline** is classified with the following hazards:

- Skin Irritation (Category 2): H315 - Causes skin irritation.
- Serious Eye Irritation (Category 2A): H319 - Causes serious eye irritation.
- Specific Target Organ Toxicity, Single Exposure (Category 3), Respiratory Tract Irritation: H335 - May cause respiratory irritation.

The corresponding GHS pictogram is the Exclamation Mark.

1.2 Toxicological Assessment (Inference from Parent Compound)

Due to a lack of specific toxicological studies on **2,6-dichloro-4-phenylquinoline**, a risk assessment must be informed by the properties of quinoline.

- Carcinogenicity: Quinoline has demonstrated clear carcinogenic activity in animal studies, inducing liver neoplasms such as hepatocellular carcinomas and hemangiosarcomas in rats and mice. The State of California lists quinoline as a chemical known to cause cancer. It is prudent to handle **2,6-dichloro-4-phenylquinoline** as a potential carcinogen.
- Mutagenicity and Genotoxicity: Quinoline exhibits mutagenic activity in *Salmonella typhimurium* and induces unscheduled DNA synthesis in rat hepatocytes, indicating its

potential to cause genetic defects.

- Acute Toxicity: While no specific LD50 data for the title compound was found, the parent compound, quinoline, has an acute oral LD50 of 331 mg/kg in rats, indicating significant toxicity if ingested.

1.3 Physical and Chemical Properties

A summary of the key physical and chemical properties is provided below.

| Property | Value | Source |
|-------------------|------------------|--------|
| Molecular Formula | $C_{15}H_9Cl_2N$ | |
| Molecular Weight | 274.15 g/mol | |
| Appearance | Solid (Beige) | |
| CAS Number | 10352-30-4 | |

Note: Experimentally determined values for melting point, boiling point, and vapor pressure are not readily available for this compound.

Section 2: Exposure Controls and Personal Protective Equipment (PPE)

Given the irritant nature of the compound and the carcinogenic potential of its core structure, engineering controls and a robust PPE plan are mandatory.

2.1 Engineering Controls

- Chemical Fume Hood: All handling of **2,6-dichloro-4-phenylquinoline**, including weighing, transferring, and use in reactions, must be conducted within a certified and properly functioning chemical fume hood to minimize inhalation exposure.
- Ventilation: The laboratory should be well-ventilated to ensure that any fugitive emissions are diluted and exhausted.

2.2 Occupational Exposure Limits (OELs)

No specific OEL, such as an OSHA Permissible Exposure Limit (PEL) or an ACGIH Threshold Limit Value (TLV), has been established for **2,6-dichloro-4-phenylquinoline**. However, based on the carcinogenicity of the parent compound, a highly conservative approach is necessary. The American Industrial Hygiene Association (AIHA) recommends a Workplace Environmental Exposure Limit (WEEL) for quinoline of 0.001 ppm averaged over an 8-hour workshift. This value underscores the need to maintain exposures at the lowest possible level.

2.3 Personal Protective Equipment (PPE)

A comprehensive PPE plan is the last line of defense against exposure.

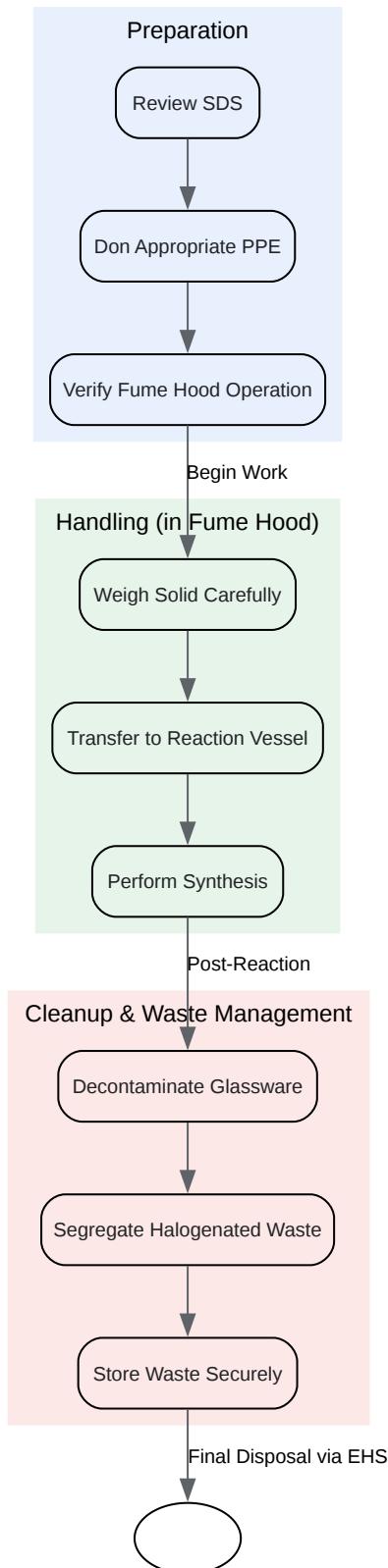
| PPE Type | Specification | Rationale |
|-----------------|---|--|
| Hand Protection | Nitrile or neoprene gloves. | Prevents skin contact, which can lead to irritation. Check manufacturer's data for breakthrough times. |
| Eye Protection | ANSI Z87.1-compliant safety glasses with side shields or chemical splash goggles. | Protects against dust particles and splashes causing serious eye irritation. |
| Skin and Body | Fully buttoned laboratory coat. | Prevents contamination of personal clothing. |
| Respiratory | Not required if work is performed within a certified chemical fume hood. | A NIOSH-approved respirator with organic vapor/particulate cartridges may be necessary for emergency situations or if engineering controls fail. |

Section 3: Safe Handling, Storage, and Disposal

Adherence to strict protocols during handling, storage, and disposal is critical to prevent exposure and environmental contamination.

3.1 Handling Procedures

The following workflow outlines the essential steps for safely handling **2,6-dichloro-4-phenylquinoline**.



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Caption: Workflow for Safe Handling of **2,6-dichloro-4-phenylquinoline**.

3.2 Storage Requirements

- Container: Store in a tightly closed, properly labeled container.
- Location: Keep in a dry, cool, and well-ventilated area designated for toxic and potentially carcinogenic materials. The storage area should be secure and accessible only to authorized personnel.
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and other incompatible materials identified for quinoline.

3.3 Disposal Procedures

The disposal of **2,6-dichloro-4-phenylquinoline** and associated waste must be handled as hazardous waste.

- Waste Segregation: As a halogenated aromatic compound, all waste containing this substance must be collected in a designated "Halogenated Organic Waste" container, separate from non-halogenated waste.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**2,6-dichloro-4-phenylquinoline**".
- Procedure: Follow your institution's hazardous waste disposal protocols. Ensure the waste container is tightly sealed and stored in a designated satellite accumulation area before collection by Environmental Health and Safety (EHS) personnel.

Section 4: Emergency Procedures

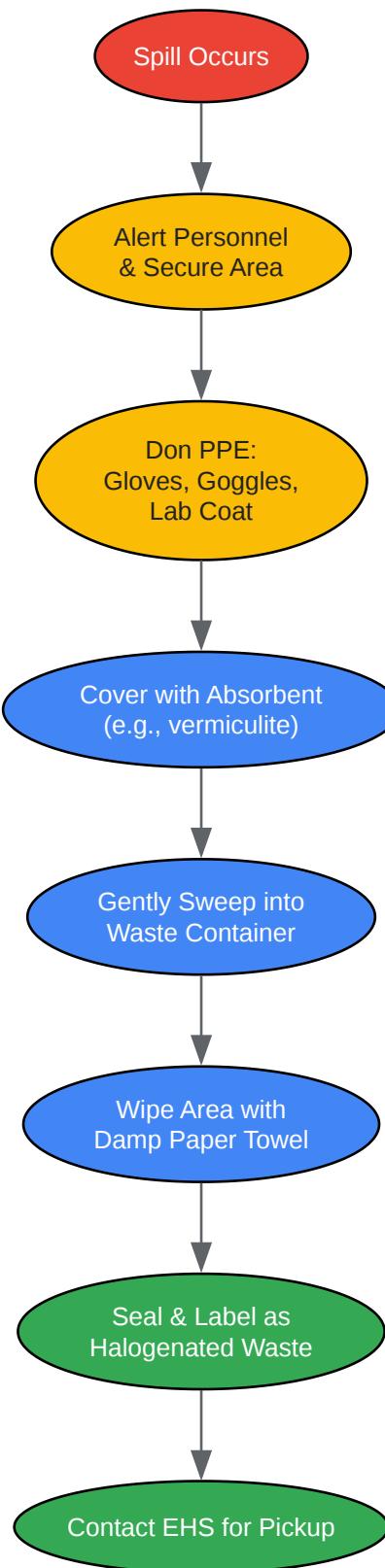
Preparedness is key to mitigating the consequences of an accidental exposure or spill.

4.1 First Aid Measures

| Exposure Route | First Aid Protocol |
|----------------|---|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. |
| Skin Contact | Immediately wash skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists. |
| Inhalation | Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. |
| Ingestion | Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention. |

4.2 Spill and Leak Response

For small spills of solid **2,6-dichloro-4-phenylquinoline** that can be managed by trained laboratory personnel:



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Caption: Small Spill Cleanup Protocol for Solid **2,6-dichloro-4-phenylquinoline**.

Key Spill Response Steps:

- Alert and Secure: Immediately alert others in the vicinity and restrict access to the spill area.
- Don PPE: Wear appropriate PPE, including double nitrile gloves, safety goggles, and a lab coat.
- Contain and Absorb: Gently cover the solid spill with an inert absorbent material like vermiculite, sand, or a chemical spill powder to prevent it from becoming airborne.
- Collect: Carefully sweep the material and absorbent into a designated hazardous waste container. Use non-sparking tools.
- Decontaminate: Wipe the spill area with a damp paper towel. Place the used towel into the waste container.
- Dispose: Seal the container, label it appropriately as "Halogenated Hazardous Waste" with the chemical name, and place it in the satellite accumulation area for EHS pickup.

For large spills, or any spill that you are not comfortable or equipped to handle, evacuate the area and contact your institution's emergency response (e.g., call 911 from a campus phone).

Section 5: Reactivity and Stability

Understanding the chemical stability and reactivity is crucial for safe storage and for planning experimental conditions.

- Chemical Stability: Stable under recommended storage conditions.
- Incompatible Materials: Based on the reactivity of quinoline and other halogenated aromatics, avoid contact with:
 - Strong Oxidizing Agents: (e.g., perchlorates, nitrates, peroxides)
 - Strong Acids: (e.g., sulfuric acid, nitric acid)
 - Strong Reducing Agents

- Hazardous Decomposition Products: Thermal decomposition or combustion may produce toxic and corrosive gases, including:
 - Carbon monoxide (CO) and Carbon dioxide (CO₂)
 - Nitrogen oxides (NO_x)
 - Hydrogen chloride (HCl) gas

The thermal decomposition of chlorinated aromatic compounds can lead to the formation of various hazardous substances. Therefore, experiments at elevated temperatures should be conducted with extreme caution and appropriate engineering controls.

Conclusion

2,6-Dichloro-4-phenylquinoline is a valuable research intermediate, but it demands a high level of respect and caution. The potential for skin, eye, and respiratory irritation, combined with the significant long-term health risks inferred from the carcinogenicity of the quinoline core, necessitates the strict implementation of the safety protocols outlined in this guide. By integrating these practices—from engineering controls and PPE to meticulous handling and emergency preparedness—researchers can mitigate the risks and ensure a safe laboratory environment for themselves and their colleagues. The foundation of a safe experimental workflow is a thorough understanding of the hazards, and for **2,6-dichloro-4-phenylquinoline**, the guiding principle must be the precautionary minimization of all potential exposures.

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